

# stability and storage of Methyl 2,6-difluoropyridine-3-carboxylate

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## Compound of Interest

Compound Name: Methyl 2,6-difluoropyridine-3-carboxylate

Cat. No.: B040223

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## An In-depth Technical Guide to the Stability and Storage of **Methyl 2,6-difluoropyridine-3-carboxylate**

For researchers, scientists, and professionals in drug development, understanding the stability and proper storage of chemical reagents is paramount to ensuring experimental reproducibility, product integrity, and safety. This guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 2,6-difluoropyridine-3-carboxylate**, a key intermediate in pharmaceutical synthesis.

## Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2,6-difluoropyridine-3-carboxylate** is presented below. These properties are fundamental to its handling and storage requirements.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> NO <sub>2</sub>	N/A
Molecular Weight	173.12 g/mol	N/A
Melting Point	22-26 °C	[1]
Boiling Point	75 °C at 5 mmHg	[1]
Flash Point	110 °C	[1]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[1]
Appearance	White powder	[1]

## Chemical Stability and Potential Degradation

While specific degradation pathways for **Methyl 2,6-difluoropyridine-3-carboxylate** are not extensively detailed in the provided literature, general principles for fluorinated and pyridine-based compounds apply. The carbon-fluorine bond is exceptionally strong, which generally imparts high chemical stability to fluorinated molecules.[2] However, they are not inert and can undergo degradation under certain conditions.

Potential degradation pathways may be inferred from related compounds:

- **Hydrolysis:** The ester group is susceptible to hydrolysis, especially under acidic or basic conditions, which would yield 2,6-difluoropyridine-3-carboxylic acid and methanol.
- **Photodegradation:** Exposure to light, particularly UV radiation, can be a factor in the degradation of many organic compounds. Photostability tests are a standard part of stress testing protocols.[3]
- **Metabolic Degradation:** In biological systems, pyridine derivatives can be metabolized.[4][5] While not a storage concern, this indicates the ring is not completely inert. The transformation rate of pyridine derivatives is dependent on their substituents.[4]

The following diagram illustrates a hypothetical degradation pathway for the compound, focusing on the most probable route of hydrolysis.

Caption: Hypothetical hydrolysis of the ester to its corresponding acid.

## Recommended Storage and Handling

Proper storage and handling are critical to maintain the integrity of **Methyl 2,6-difluoropyridine-3-carboxylate** and to ensure laboratory safety.

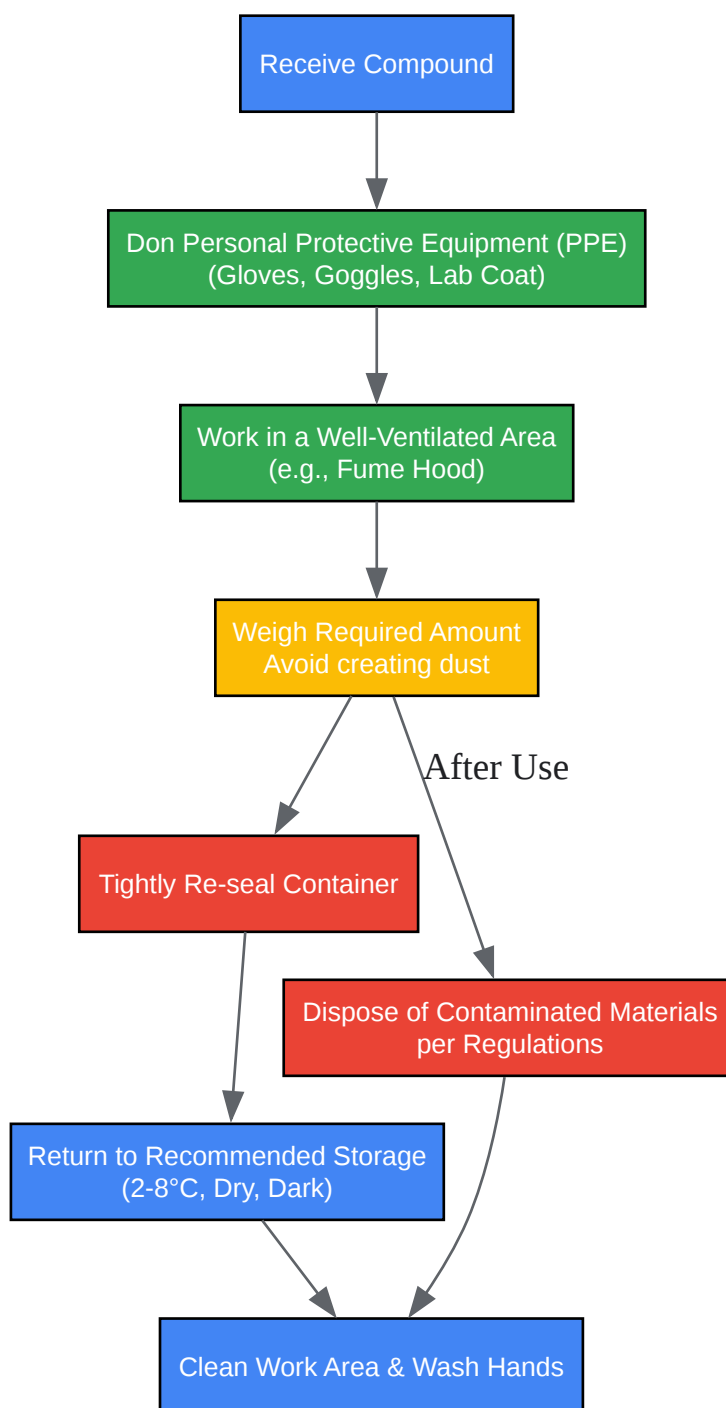
### Storage Conditions

The consensus from safety data sheets indicates that the compound should be stored under controlled conditions to prevent degradation.

Parameter	Recommendation	Source
Temperature	Store in a cool place. Recommended: 2-8°C.	[6][7][8][9]
Atmosphere	Store in a dry, well-ventilated area.	[1][6][7][8]
Container	Keep container tightly closed/sealed.	[1][6][7][8]
Incompatibilities	Store apart from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.	[6][10]
Light	Keep away from direct sunlight and sources of ignition.	[7][10]

### Handling Workflow

Safe handling practices minimize exposure risk and prevent contamination. All handling should be performed in a well-ventilated place, such as a fume hood.[6][8]



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Caption: A generalized workflow for the safe handling of the compound.

## Experimental Protocols for Stability Assessment

While specific stability studies for **Methyl 2,6-difluoropyridine-3-carboxylate** are not publicly available, a standard stability testing protocol can be designed based on International Council for Harmonisation (ICH) guidelines.<sup>[11][12]</sup> Such studies are essential for determining shelf-life and appropriate storage conditions.

## Generalized Stability Study Protocol

**Objective:** To evaluate the stability of **Methyl 2,6-difluoropyridine-3-carboxylate** under various environmental conditions (temperature, humidity, light) to define re-test periods and storage recommendations.

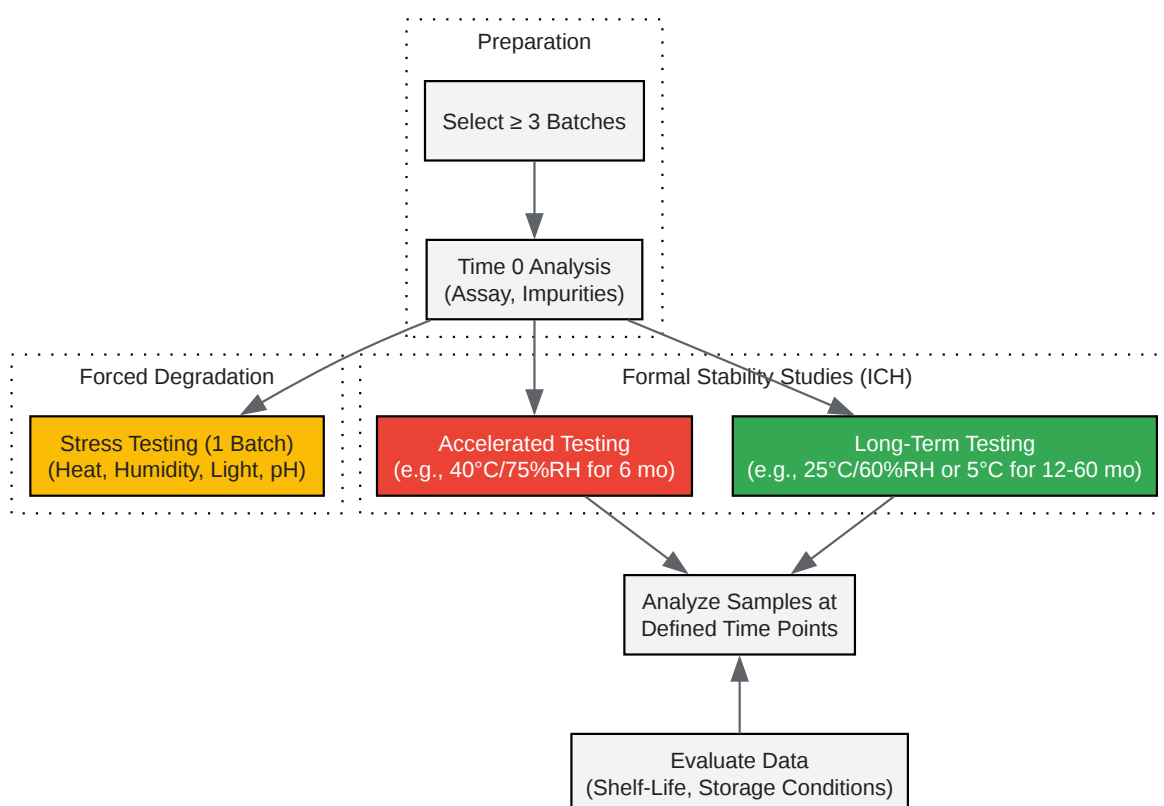
**Materials:**

- Minimum of three batches of **Methyl 2,6-difluoropyridine-3-carboxylate**.
- Appropriate primary containers (e.g., amber glass vials with inert caps).
- Calibrated stability chambers.
- Analytical instrumentation for purity and degradation product analysis (e.g., HPLC, GC-MS, LC-MS).

**Methodology:**

- Initial Analysis (Time 0): Perform a full characterization of all batches, including appearance, assay (purity), and identification of any impurities.
- Stress Testing: Expose a single batch to extreme conditions to identify likely degradation products and pathways.<sup>[12]</sup>
  - High Temperature: Test in 10°C increments above the accelerated testing temperature (e.g., 50°C, 60°C).<sup>[12]</sup>
  - High Humidity: Expose to ≥75% Relative Humidity (RH).<sup>[12]</sup>
  - Photostability: Expose to a standardized light source.
  - Hydrolytic Stability: Test across a range of pH values.

- Accelerated Stability Testing: Store samples from three batches at  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$  for 6 months.[11] Analyze at specified time points (e.g., 0, 3, and 6 months). If a significant change occurs, conduct testing at an intermediate condition ( $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $65\% \text{ RH} \pm 5\% \text{ RH}$ ).[12]
- Long-Term Stability Testing: Store samples from three batches at the proposed storage condition,  $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$  (refrigerated) or  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$ , for a minimum of 12 months, with ongoing testing for the proposed shelf-life.[11] Analyze at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24 months).



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